

A Comparative Guide to IP Address Geolocation Mapping for AS1928370

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS1928370

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For researchers, scientists, and drug development professionals utilizing network data, accurately mapping IP addresses to a geographic location is crucial for a variety of applications, from understanding regional user engagement with scientific data platforms to monitoring the geographic distribution of clinical trial participants. This guide provides a comparative overview of sources for IP address to geolocation mapping, with a specific focus on **AS1928370**, an autonomous system belonging to the Serviço Federal de Processamento de Dados (SERPRO), the Brazilian Federal Data Processing Service.

Given the challenges in obtaining a public ground truth dataset for a specific autonomous system, this guide leverages publicly available accuracy reports and tools from commercial and academic sources to provide a comparative framework. It is important to note that the accuracy of IP geolocation can vary significantly based on the geographic region and the specific IP range.

Comparison of IP Geolocation Providers

Several commercial and community-supported services offer IP address to geolocation mapping. These services employ various methodologies to build and maintain their databases, including collecting data from internet service providers (ISPs), analyzing network routing data, and utilizing user-provided location information. The following table summarizes key metrics for some of the prominent providers.

Provider/Source	Reported Global Country-Level Accuracy	Reported Global City-Level Accuracy	Data Update Frequency	Methodology Highlights
MaxMind GeoIP2	>99.8%	Varies by country (See Brazil-specific data below)	Weekly	Proprietary methods, including ISP data and network analysis. [1]
IPinfo	High	High	Daily	Proprietary data sources and daily updates.
IP2Location	High	High	Monthly	Combination of ISP data, network traffic analysis, and user-submitted data.
DB-IP	High	High	Monthly	Aggregates data from multiple sources and uses machine learning for refinement.
Academic Studies (General)	95% - 99% [2]	50% - 80% [2]	N/A	Based on analysis of various commercial and public databases against ground truth data. [3] [4]

Note: "High" is indicated where providers do not offer a specific public percentage but are widely recognized in the industry. The accuracy of city-level data is notably more variable than

country-level data.[\[2\]](#)

Brazil-Specific Geolocation Accuracy

MaxMind provides a tool to compare the accuracy of their GeoIP services for specific countries. The following table presents a summary of their reported accuracy for IP addresses in Brazil. This data provides a more targeted, albeit still generalized, view of what researchers can expect for IP addresses within **AS1928370**.

Accuracy Radius	GeoIP2 Precision Services	GeoLite2 (Free)
Within 100 km of the actual location	78%	68%
Within 250 km of the actual location	85%	76%
Within 500 km of the actual location	89%	81%
Within 1000 km of the actual location	95%	91%

Data sourced from the MaxMind GeoIP accuracy comparison tool for Brazil.

Experimental Protocols and Methodologies

The quantitative data presented in this guide is based on the methodologies reported by the respective IP geolocation providers and findings from academic research.

Commercial Provider Methodology:

Commercial providers typically rely on a combination of the following data sources and techniques:

- **ISP-Provided Data:** Direct data feeds from Internet Service Providers linking IP address blocks to specific geographic areas.

- **Network Infrastructure Analysis:** Mapping the physical location of network infrastructure such as routers and data centers.
- **User-Submitted Data:** Voluntary submission of location data by users, often from applications with GPS capabilities.
- **Data Mining and Machine Learning:** Algorithms to analyze and correlate various data points to infer the location of an IP address.

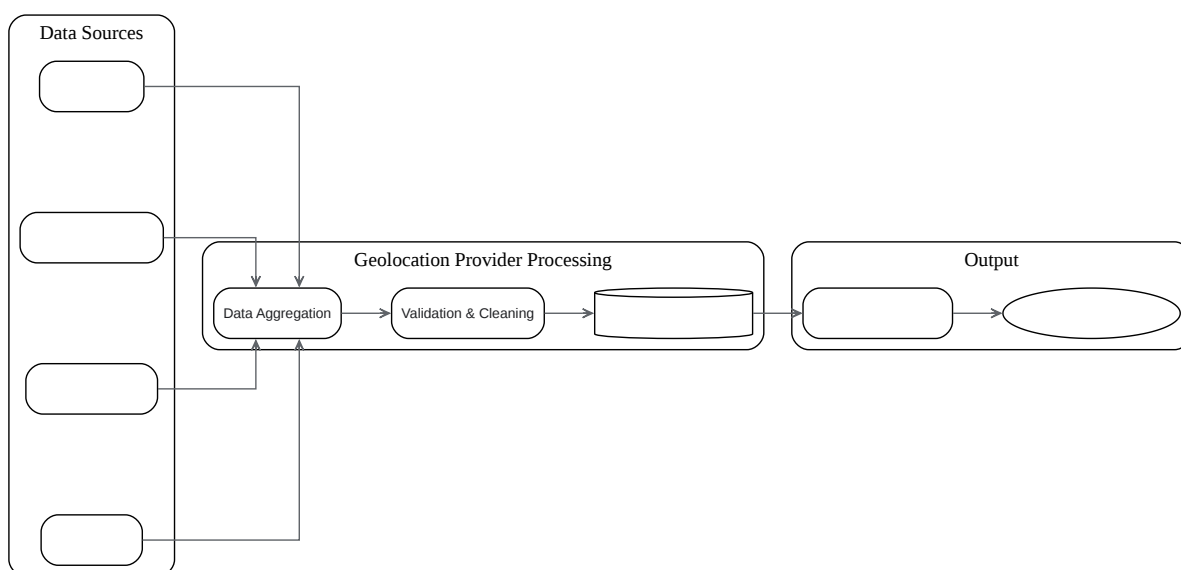
Academic Research Methodology:

Independent academic studies on the accuracy of IP geolocation databases typically follow a protocol that involves:

- **Ground Truth Dataset Collection:** Assembling a dataset of IP addresses with known, verified physical locations. This is the most critical and challenging step.
- **Querying Geolocation Databases:** Submitting the IP addresses from the ground truth dataset to the APIs or databases of various providers.
- **Error Calculation:** Calculating the distance between the provider's returned location and the actual location in the ground truth dataset.
- **Statistical Analysis:** Analyzing the distribution of errors to determine the accuracy of each provider at different geographic resolutions (e.g., city, state, country).

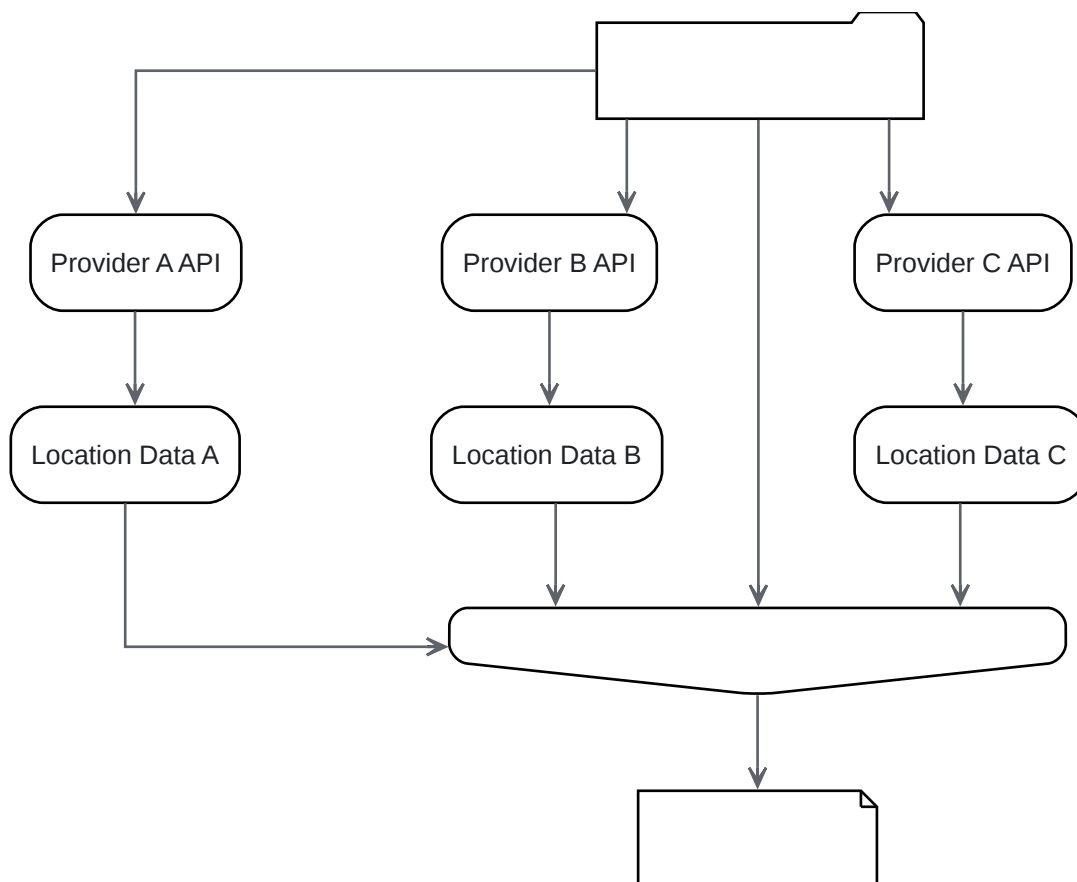
Visualizing the Geolocation Data Landscape

To better understand the flow of information and the factors influencing the accuracy of IP geolocation, the following diagrams, generated using the DOT language, illustrate key concepts.



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Caption: Workflow of IP Geolocation Data Sourcing and Processing.



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Caption: Experimental Workflow for Comparing Geolocation Providers.

Limitations and Considerations for AS1928370

While the data presented offers a valuable overview, researchers working with IP addresses from **AS1928370** should be aware of the following limitations:

- **Lack of a Specific Ground Truth Dataset:** The accuracy data for Brazil is a national aggregate and may not perfectly reflect the accuracy for a specific government-affiliated autonomous system like **AS1928370**. The physical distribution of SERPRO's infrastructure will influence the geolocation accuracy for its IP ranges.
- **Dynamic Nature of IP Allocations:** IP address assignments can change, and it is crucial to use a provider with a high frequency of data updates to ensure the most current geolocation information.

- Purpose of the Autonomous System: As **AS1928370** is operated by a federal data processing service, its IP addresses may be used for a variety of purposes, including data centers and government offices. The type of use can impact the stability and geographic specificity of the IP address.

Conclusion

For researchers and professionals in the drug development field, leveraging IP geolocation data can provide valuable insights. When working with IP addresses from a specific autonomous system such as **AS1928370**, it is recommended to use a reputable commercial provider with a high-frequency update cycle and to be mindful of the inherent limitations in geolocation accuracy, particularly at the city level. The Brazil-specific data from providers like MaxMind can serve as a useful, though generalized, benchmark. For highly sensitive applications, researchers should consider the reported accuracy radii and the potential for location discrepancies.

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- To cite this document: BenchChem. [A Comparative Guide to IP Address Geolocation Mapping for AS1928370]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12371349#sources-for-ip-address-to-geolocation-mapping-for-as1928370]

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